

An In-depth Technical Guide to Perfluorodecyl Iodide (CAS 423-62-1)

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Compound of Interest

Compound Name: Perfluorodecyl iodide

Cat. No.: B1673059

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Perfluorodecyl iodide (PFDI), with the CAS registry number 423-62-1, is a significant member of the per- and polyfluoroalkyl substances (PFAS) family. Its unique chemical structure, consisting of a ten-carbon perfluorinated chain terminated by an iodine atom, imparts a range of distinctive physicochemical properties. These characteristics make it a valuable intermediate in the synthesis of various fluorinated materials, including advanced polymers, specialized surfactants, and molecules of pharmaceutical interest. This technical guide provides a comprehensive overview of the core properties, relevant experimental protocols, and potential biological interactions of **Perfluorodecyl iodide**, tailored for professionals in research and drug development.

Core Physicochemical and Safety Data

A summary of the key quantitative data for **Perfluorodecyl iodide** is presented in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of Perfluorodecyl Iodide

Property	Value	Reference(s)
CAS Number	423-62-1	[1]
Molecular Formula	C ₁₀ F ₂₁ I	[2]
Molecular Weight	645.98 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	65-67 °C	[1]
Boiling Point	195-200 °C (at 760 mmHg)	[1]
Density	Not available	
Refractive Index	Not available	
Solubility	Insoluble in water; soluble in fluorinated solvents and some organic solvents.	

Table 2: Safety and Hazard Information for Perfluorodecyl Iodide

Hazard Statement	GHS Classification	Precautionary Statements (Examples)	Personal Protective Equipment (PPE)
H315: Causes skin irritation	Skin Irrit. 2	P264: Wash skin thoroughly after handling.	Protective gloves
H319: Causes serious eye irritation	Eye Irrit. 2	P280: Wear eye protection/face protection.	Safety glasses with side-shields
H335: May cause respiratory irritation	STOT SE 3	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	Dust mask type N95 (US) or equivalent

Experimental Protocols

Perfluorodecyl iodide serves as a crucial building block in organic synthesis. Below is a detailed methodology for a key reaction involving this compound.

Synthesis of 3,5-bis(perfluorodecyl)phenylboronic Acid

3,5-bis(perfluorodecyl)phenylboronic acid has been synthesized via a direct coupling reaction and has shown utility as a recyclable "green" catalyst for direct amide condensation.[3]

Reaction Scheme:

Caption: Synthesis of 3,5-bis(perfluorodecyl)phenylboronic acid.

Methodology:

While the full experimental details from the primary literature require access to the specific journal article, the synthesis is described as a direct coupling of **Perfluorodecyl iodide** with 1,3-diiodobenzene.[3] This type of reaction, typically a metal-catalyzed cross-coupling reaction (e.g., Suzuki or Stille coupling), would generally involve the following steps:

- **Reaction Setup:** A reaction vessel is charged with 1,3-diiodobenzene, an excess of **Perfluorodecyl iodide**, a suitable palladium or other transition metal catalyst, a ligand, and a base in an appropriate organic solvent.
- **Reaction Conditions:** The mixture is heated under an inert atmosphere (e.g., nitrogen or argon) for a specified period to allow the coupling reaction to proceed to completion.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled, and the crude product is subjected to an aqueous work-up to remove inorganic salts. The organic layer is then dried and concentrated. The resulting residue is purified, typically by column chromatography or recrystallization, to yield the 3,5-bis(perfluorodecyl)phenylboronic acid.

Note: A detailed experimental protocol for the synthesis of 3-(perfluorodecyl)prop-1-ene using **Perfluorodecyl iodide** was not available in the reviewed literature.

Potential Signaling Pathway Interactions: Implications for Drug Development

While direct studies on the biological signaling pathways of **Perfluorodecyl iodide** are limited, research on a closely related, shorter-chain analogue, Perfluorooctyl Iodide (PFOI), provides significant insights. This research is particularly relevant for drug development professionals exploring the potential biological activities and toxicological profiles of fluorinated compounds.

A study on human adrenocortical carcinoma cells (H295R) demonstrated that PFOI stimulates steroidogenesis.^{[4][5][6]} The proposed mechanism involves the activation of the cyclic adenosine monophosphate (cAMP) signaling pathway.^{[4][5][6]}

Proposed cAMP Signaling Pathway Activation by Perfluoroalkyl Iodides

The study suggests that PFOI may act as an activator of adenylate cyclase (AC), the enzyme responsible for converting ATP to cAMP.^{[4][6]} The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA), which in turn upregulates the expression of key steroidogenic genes (e.g., StAR, CYP11A1, CYP17).^[5] This ultimately results in an increased production of steroid hormones such as aldosterone, cortisol, and 17 β -estradiol.^{[5][6]}

Caption: Proposed cAMP signaling pathway activation by perfluoroalkyl iodides.

Given the structural similarity between PFOI and **Perfluorodecyl iodide**, it is plausible that PFDI could elicit similar effects on steroidogenesis through the cAMP signaling pathway. This potential for endocrine disruption is a critical consideration in the toxicological assessment and drug development process for any new chemical entity containing a perfluoroalkyl iodide moiety.

General Health and Environmental Considerations

Perfluoroalkyl substances, as a class, are known for their persistence in the environment and potential for bioaccumulation.^[7] Epidemiological studies have suggested associations between exposure to certain PFAS and various health effects, including altered immune and thyroid function, liver and kidney issues, and adverse reproductive and developmental outcomes.^{[8][9]}

Therefore, handling **Perfluorodecyl iodide** should be performed with appropriate safety precautions to minimize exposure.

Conclusion

Perfluorodecyl iodide is a versatile chemical intermediate with significant applications in the synthesis of fluorinated materials. Its well-defined physicochemical properties make it a reliable reagent for researchers. However, the potential for biological activity, as suggested by studies on its shorter-chain analogue, highlights the importance of thorough toxicological evaluation, particularly for applications in drug development. The proposed interaction with the cAMP signaling pathway and subsequent effects on steroidogenesis warrant further investigation to fully understand the biological implications of this class of compounds. Researchers and drug development professionals should consider both the synthetic utility and the potential biological effects of **Perfluorodecyl iodide** in their work.

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